

An In-depth Technical Guide to the Physical Characteristics of 4-Methyldecane

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Compound of Interest

Compound Name: 4-Methyldecane

Cat. No.: B1670055

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Introduction

4-Methyldecane is a branched-chain alkane, a class of saturated hydrocarbons. Its chemical structure and properties are of interest in various fields, including organic chemistry, materials science, and potentially as a reference compound in drug development and metabolic studies. This technical guide provides a comprehensive overview of the known physical characteristics of **4-Methyldecane**, supported by experimental data and methodologies.

Core Physical and Chemical Properties

4-Methyldecane is a colorless liquid with a chemical formula of $C_{11}H_{24}$.^{[1][2]} It is classified as a hydrocarbon and is generally insoluble in water but soluble in many organic solvents.^{[1][3]}

Table 1: Quantitative Physical Data for 4-Methyldecane

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₂₄	[1][2][4][5][6]
Molecular Weight	156.31 g/mol	[1][2][4][7]
CAS Number	2847-72-5	[1][2][5][8]
Boiling Point	187.00 to 187.9 °C at 760 mmHg	[3][8][9]
Melting Point	-92 °C	[3][9]
Density (at 20°C)	0.7385 g/cm ³	[3][9]
Refractive Index (at 20°C)	1.4155	[3][9]
Flash Point	49.40 °C (estimated)	[8]
Vapor Pressure	0.869000 mmHg at 25.00 °C (estimated)	[8]
logP (o/w)	6.156 (estimated)	[8]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **4-Methyldecane** are not readily available in the public domain. However, standard methodologies for determining the key physical constants of liquid alkanes are well-established.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common laboratory method for determining the boiling point of a compound like **4-Methyldecane** is distillation.

Apparatus:

- Distillation flask
- Condenser

- Receiving flask
- Thermometer
- Heating mantle or oil bath

Procedure:

- A sample of **4-Methyldecane** is placed in the distillation flask along with boiling chips to ensure smooth boiling.
- The apparatus is assembled, with the thermometer bulb positioned at the level of the side arm leading to the condenser to accurately measure the temperature of the vapor.
- The flask is gently heated.
- The temperature is recorded when the liquid begins to boil and a steady stream of condensate is observed in the condenser. This temperature, at a constant atmospheric pressure, is the boiling point.
- Corrections for atmospheric pressure may be necessary if it deviates significantly from 760 mmHg.

Determination of Density

The density of a liquid is its mass per unit volume. The density of **4-Methyldecane** can be accurately determined using a pycnometer or a graduated cylinder and balance.^{[10][11][12][13]}

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Water bath (for temperature control)
- Graduated cylinder (for a less precise measurement)

Procedure (using a pycnometer):

- The empty, clean, and dry pycnometer is accurately weighed.
- The pycnometer is filled with distilled water of a known temperature and weighed again to determine the mass of the water. This allows for the calibration of the pycnometer's volume, as the density of water at various temperatures is well-known.
- The pycnometer is then emptied, dried, and filled with **4-Methyldecane** at the same temperature.
- The pycnometer filled with **4-Methyldecane** is weighed.
- The density of **4-Methyldecane** is calculated by dividing the mass of the **4-Methyldecane** by the volume of the pycnometer.

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how light propagates through that medium. For liquids like **4-Methyldecane**, this is typically measured using a refractometer.^{[14][15][16][17][18]}

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper

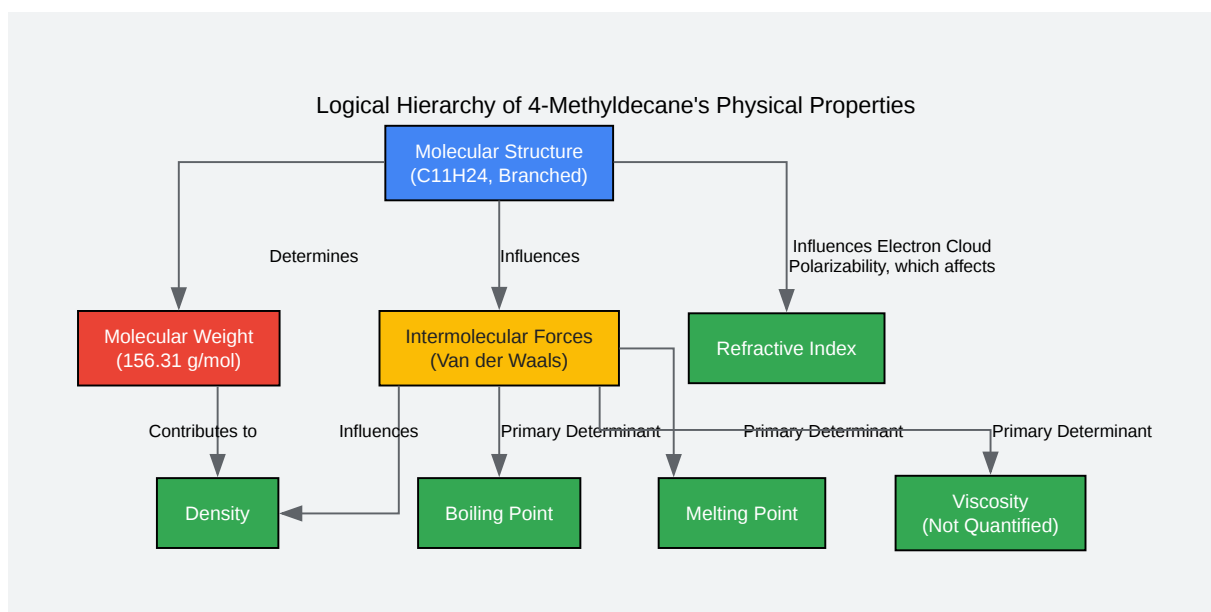
Procedure:

- The refractometer is calibrated using a standard liquid with a known refractive index.
- The temperature of the refractometer's prisms is controlled using the circulating water bath, typically set to 20°C.
- A few drops of **4-Methyldecane** are placed on the surface of the prism.

- The prism is closed, and the user looks through the eyepiece.
- The controls are adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- The refractive index is then read directly from the instrument's scale.

Logical Relationships of Physical Properties

The physical properties of an alkane like **4-Methyldecane** are interconnected and are fundamentally derived from its molecular structure. The following diagram illustrates this hierarchical relationship.



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